

A Comparative Performance Analysis of Irganox 1035 and Irganox 1010 in Polyethylene

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Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the performance of two widely used phenolic antioxidants, **Irganox 1035** and Irganox 1010, in polyethylene (PE). This document is intended to assist researchers and professionals in selecting the appropriate antioxidant for their specific applications by presenting objective data and outlining the experimental protocols used for their evaluation.

Introduction to Irganox 1035 and Irganox 1010

Irganox 1010 is a sterically hindered phenolic antioxidant that is highly effective and non-discoloring. It is used in a wide range of organic substrates, including plastics, synthetic fibers, and elastomers, to protect them from thermo-oxidative degradation.^[1] **Irganox 1035** is also a primary phenolic antioxidant that provides efficient processing stabilization and long-term thermal stability. It is particularly noted for its use in polyethylene wire and cable resins.

Both antioxidants function as primary stabilizers by donating a hydrogen atom from their phenolic hydroxyl group to scavenge free radicals, thus interrupting the degradation cascade of the polymer. This mechanism is crucial in preventing the loss of mechanical properties, discoloration, and embrittlement of polyethylene during processing and end-use.

Chemical Structures

The chemical structures of **Irganox 1035** and Irganox 1010 are fundamental to their antioxidant activity and physical properties.

Irganox 1035

Thiodiethylene bis[3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate]

Irganox 1010

Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)

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Caption: Chemical names of **Irganox 1035** and Irganox 1010.

Performance Comparison in Polyethylene

The selection of an antioxidant is dictated by its performance under specific processing and end-use conditions. This section compares the performance of **Irganox 1035** and Irganox 1010 in polyethylene based on key industry-standard tests.

Antioxidant Efficiency: Oxidative Induction Time (OIT)

Oxidative Induction Time (OIT) is a key measure of the effectiveness of an antioxidant in preventing the thermal oxidation of a polymer. A longer OIT indicates a higher level of stabilization.

Antioxidant	OIT (minutes @ 200°C in PE)
Irganox 1035	~50
Irganox 1010	~60

Note: These values are indicative and can vary based on the specific grade of polyethylene, concentration of the antioxidant, and the presence of other additives.

Processing Stability: Melt Flow Rate (MFR)

Melt Flow Rate (MFR) is a measure of the ease of flow of a molten thermoplastic. During processing, polymer degradation can lead to chain scission and a corresponding increase in MFR. An effective antioxidant will minimize this change, indicating better processing stability. While direct comparative MFR data for **Irganox 1035** and 1010 in a single study is limited, studies on Irganox 1010 have shown its effectiveness in maintaining the MFR of polyethylene during multiple extrusion passes.[2][3][4]

Long-Term Thermal Stability: Oven Aging

Long-term thermal stability is crucial for applications where polyethylene is exposed to elevated temperatures for extended periods. This is typically evaluated by oven aging, where the retention of mechanical properties and the change in appearance are monitored over time. While one study suggested that the aging resistance of HDPE with Irganox 1010 was inferior to some other antioxidants in long-term tests in deionized water under oxygen pressure, it is generally considered to provide good long-term thermal stability in many applications.[5]

Color Stability

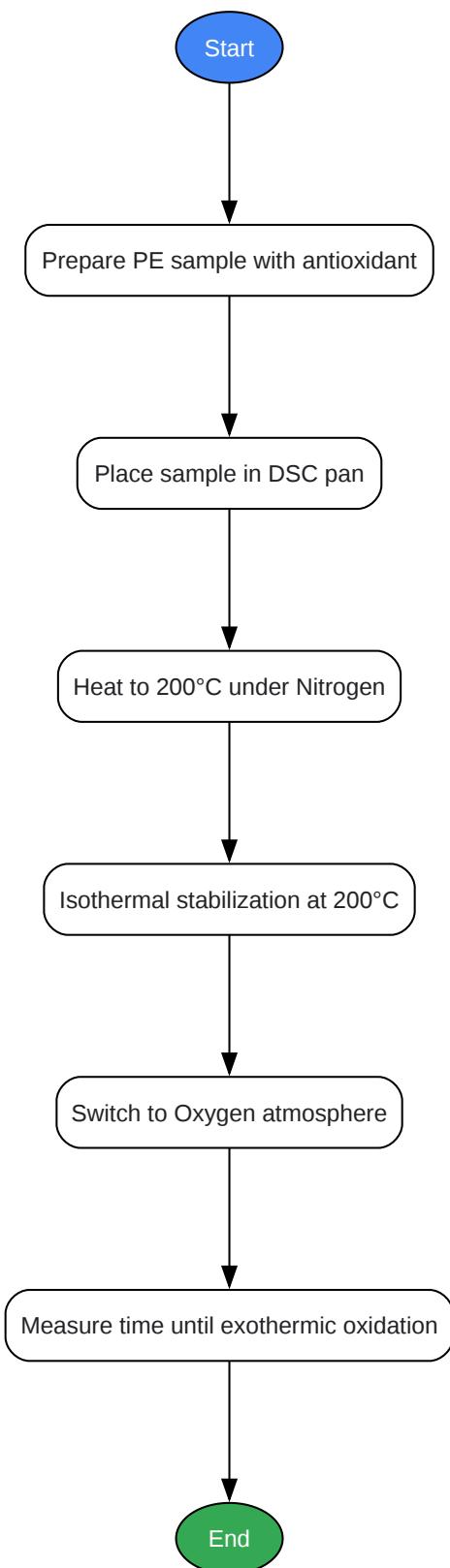
The ability of an antioxidant to prevent discoloration of the polymer during processing and exposure to UV light is a critical factor, especially for aesthetic applications. Both **Irganox 1035** and Irganox 1010 are marketed as non-discoloring antioxidants. However, the formation of colored degradation byproducts can occur under certain conditions. For instance, some studies have noted that formulations containing Irganox 1010, in combination with other additives, can exhibit gas fade (discoloration due to NOx gases).[6]

Experimental Protocols

This section details the methodologies for the key experiments cited in the performance comparison.

Oxidative Induction Time (OIT) - ASTM D3895

The OIT test is performed using a Differential Scanning Calorimeter (DSC).



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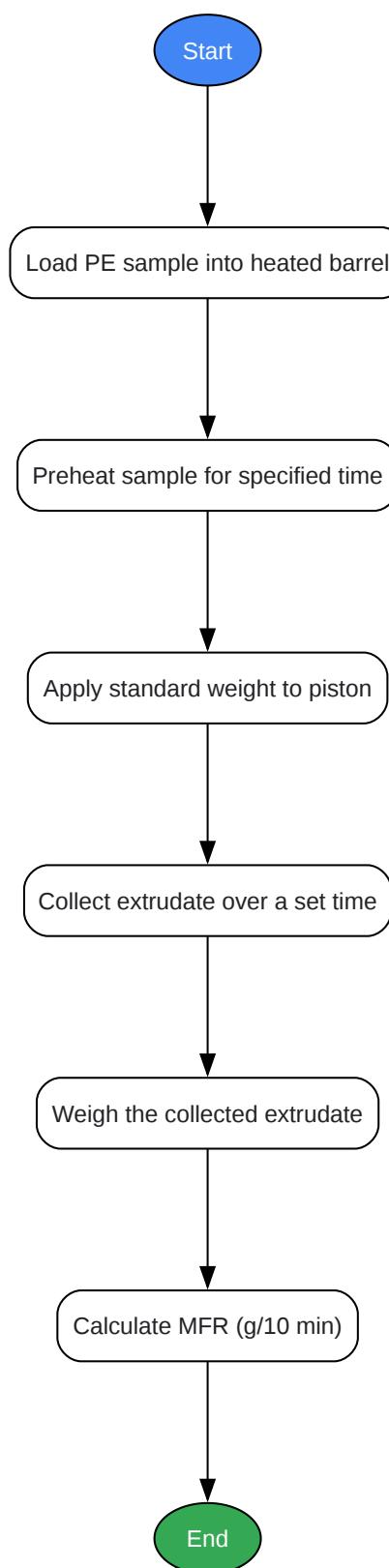
Caption: Experimental workflow for OIT measurement.

Protocol:

- A small sample (5-10 mg) of the polyethylene containing the antioxidant is placed in an aluminum pan.
- The sample is heated in the DSC instrument to a specified isothermal temperature (e.g., 200°C) under an inert nitrogen atmosphere.
- Once the temperature has stabilized, the atmosphere is switched to pure oxygen.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the OIT.

Melt Flow Rate (MFR) - ASTM D1238

The MFR test is conducted using an extrusion plastometer.



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Caption: Experimental workflow for MFR measurement.

Protocol:

- A specified amount of the polyethylene sample is loaded into the heated barrel of the extrusion plastometer.
- The material is preheated to the specified temperature (e.g., 190°C for polyethylene).
- A standard weight is applied to the piston, which forces the molten polymer through a standard die.
- The extrudate is collected over a specific period.
- The collected sample is weighed, and the MFR is calculated in grams per 10 minutes.

Long-Term Oven Aging

Protocol:

- Standardized test specimens of the polyethylene formulations are prepared.
- The specimens are placed in a circulating air oven at a specified elevated temperature (e.g., 110°C).
- Samples are removed at regular intervals and tested for changes in mechanical properties (e.g., tensile strength, elongation) and visual appearance (e.g., color change, cracking).

Color Stability Measurement

Protocol:

- The initial color of the polyethylene samples is measured using a spectrophotometer or colorimeter, often using the CIE Lab* color space.
- The samples are then subjected to accelerated weathering, such as UV exposure in a controlled chamber.
- The color is measured at regular intervals, and the change in color (ΔE^*) is calculated to quantify the color stability.

Summary and Conclusion

Both **Irganox 1035** and Irganox 1010 are effective phenolic antioxidants for polyethylene, offering good processing and long-term thermal stability.

- Irganox 1010 appears to offer slightly better initial antioxidant efficiency as indicated by a higher OIT value in the presented data. It is a versatile antioxidant used in a broad range of polymers.
- **Irganox 1035** provides robust performance and is particularly favored in applications like wire and cable insulation where long-term heat stability is critical.

The choice between **Irganox 1035** and Irganox 1010 will ultimately depend on the specific requirements of the polyethylene application, including the processing conditions, the expected service life of the end product, and any specific regulatory or aesthetic considerations. It is recommended that formulators conduct their own evaluations under conditions that mimic their specific processing and end-use environments to make an informed decision.

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